

Personal protective equipment for handling Methyl 2-fluoro-3-oxopentanoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 2-fluoro-3-oxopentanoate

Cat. No.: B069860

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Essential Safety and Handling Guide for Methyl 2-fluoro-3-oxopentanoate

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical plans for handling **Methyl 2-fluoro-3-oxopentanoate** in a laboratory setting. Adherence to these procedures is critical for ensuring personnel safety and proper environmental management. This compound is classified as a flammable liquid and, as a halogenated organic substance, requires specific handling and disposal considerations.

Hazard Identification and Safety Data

Methyl 2-fluoro-3-oxopentanoate is a flammable liquid and vapor.[1][2][3] Due to its halogenated nature, it is prudent to handle it with the same precautions as other potentially hazardous halogenated organic compounds, which can pose health risks upon ingestion, skin absorption, or inhalation.[4]

| Property | Data | Citation |
|----------------------|---|-----------|
| GHS Hazard Statement | H226: Flammable liquid and vapor | [1][2][3] |
| Molecular Formula | C6H9FO3 | [3] |
| Molecular Weight | 148.13 g/mol | [3] |
| Synonyms | 2-Fluoro-3-oxopentanoic Acid Methyl Ester, Methyl 2-Fluoro-3-oxovalerate, 2-Fluoro-3-oxovaleric Acid Methyl Ester | [1][5][6] |

Operational Plan: Safe Handling Procedures

A systematic approach is essential when working with **Methyl 2-fluoro-3-oxopentanoate** to minimize exposure and mitigate risks.

Engineering Controls

- Ventilation: All handling of **Methyl 2-fluoro-3-oxopentanoate** must be conducted within a properly functioning certified laboratory chemical fume hood.[4]
- Ignition Sources: Keep the work area free of heat, sparks, open flames, and other ignition sources.[1] Use explosion-proof electrical and lighting equipment.[6]
- Eyewash and Safety Shower: Ensure that an eyewash station and an emergency shower are readily accessible in the immediate work area.[7]

Personal Protective Equipment (PPE)

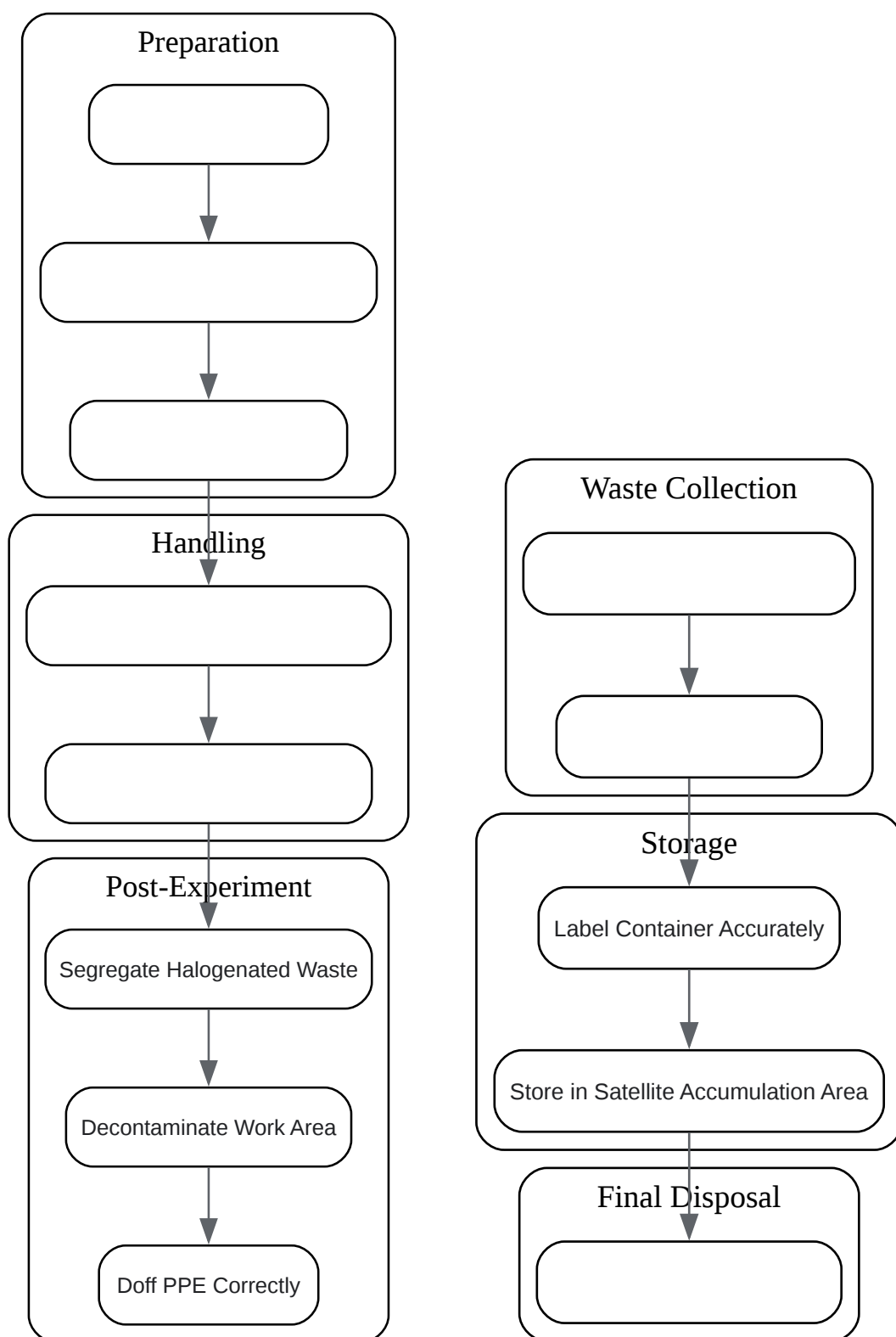
The following PPE is mandatory when handling **Methyl 2-fluoro-3-oxopentanoate**:

- Eye and Face Protection: Chemical splash goggles are required. For tasks with a higher risk of splashing, a face shield should be worn in addition to goggles.[7]
- Hand Protection: Wear nitrile rubber gloves. It is advisable to double-glove, especially for prolonged handling, as nitrile gloves may have poor compatibility with some halogenated

solvents.^[4] Always consult the glove manufacturer's compatibility chart.

- Body Protection: A fully buttoned, long-sleeved laboratory coat must be worn to protect skin and clothing.^[1]^[4]
- Footwear: Closed-toe shoes are required at all times in the laboratory.^[1]

Experimental Workflow



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